

# Application Note and Protocol: Preparation of Megestrol-d3 Stock Solution

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## Compound of Interest

Compound Name: Megestrol-d3

Cat. No.: B15294461

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a **Megestrol-d3** stock solution for research applications. **Megestrol-d3**, also known as Megestrol Acetate-d3, is the deuterated form of Megestrol Acetate and is commonly used as an internal standard in quantitative analyses such as mass spectrometry.

## Physicochemical Data and Properties

A summary of the key quantitative data for Megestrol Acetate-d3 is provided in the table below. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	Source(s)
Chemical Name	Megestrol Acetate-d3	[1]
Synonyms	Ovarid-d3, 6-(Methyl-d3)megestrol Acetate	[2][3]
CAS Number	162462-72-8	[1][4]
Molecular Formula	C <sub>24</sub> H <sub>29</sub> D <sub>3</sub> O <sub>4</sub>	[1][4]
Molecular Weight	387.53 g/mol	[2][4][5]
Solubility (in DMSO)	76 mg/mL (approx. 197.65 mM)	[6]
Solubility (in Ethanol)	21 mg/mL	[6]
Solubility (in Water)	Insoluble	[6][7]
Storage (Solid Form)	-20°C for up to 3 years	[5]
Storage (in Solvent)	-80°C for up to 1 year	[5]

## Experimental Protocol: Preparation of a 10 mM Megestrol-d3 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **Megestrol-d3** in Dimethyl Sulfoxide (DMSO). This concentration is a common starting point for serial dilutions to create working solutions for various assays.

Materials:

- Megestrol Acetate-d3 (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

#### Procedure:

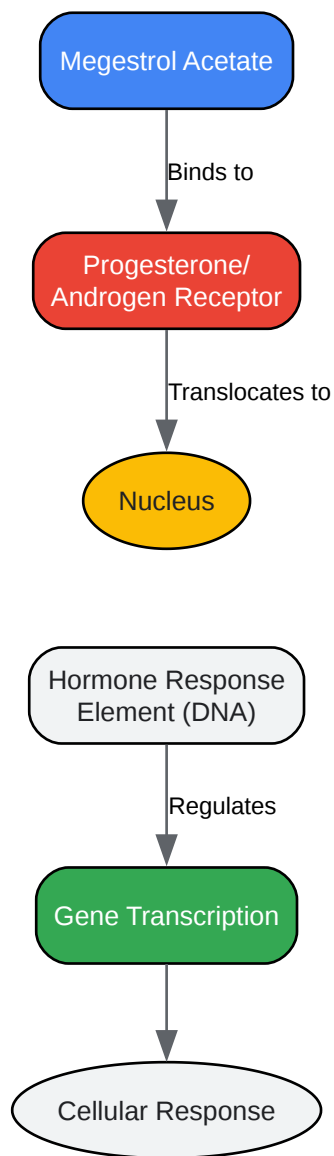
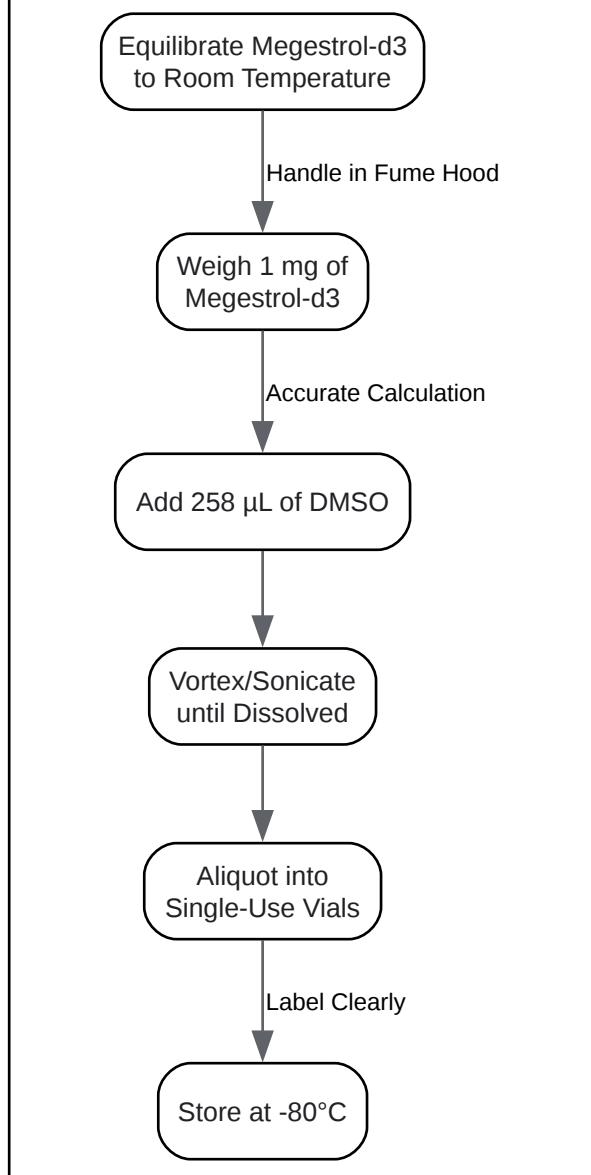
- Pre-weighing Preparations:
  - Ensure all handling of solid **Megestrol-d3** is performed in a chemical fume hood.
  - Allow the container of **Megestrol-d3** to equilibrate to room temperature before opening to prevent condensation.
- Weighing **Megestrol-d3**:
  - Accurately weigh out 1 mg of Megestrol Acetate-d3 powder and transfer it to a sterile vial.  
Note: For different amounts, adjust the solvent volume accordingly in the next step.
- Calculating Solvent Volume:
  - To prepare a 10 mM solution from 1 mg of **Megestrol-d3** (MW: 387.53 g/mol ), the required volume of DMSO is calculated as follows:
    - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
    - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 387.53 \text{ g/mol}) = 0.000258 \text{ L}$
    - $\text{Volume} = 258 \text{ }\mu\text{L}$
- Solubilization:
  - Using a calibrated micropipette, add 258  $\mu\text{L}$  of anhydrous DMSO to the vial containing the 1 mg of **Megestrol-d3**.

- Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Labeling and Storage:
  - Clearly label the vial with the compound name (**Megestrol-d3**), concentration (10 mM), solvent (DMSO), date of preparation, and your initials.
  - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Store the stock solution aliquots at -80°C.

## Workflow Diagrams

The following diagrams illustrate the logical workflow for preparing the **Megestrol-d3** stock solution and a typical signaling pathway consideration for steroid hormones.

## Stock Solution Preparation Workflow



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## References

- 1. scbt.com [scbt.com]
- 2. Megestrol Acetate-d3 | C<sub>24</sub>H<sub>32</sub>O<sub>4</sub> | CID 71434247 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Megestrol Acetate-D3 | TRC-M208052-0.5MG | LGC Standards [lgcstandards.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Megestrol Acetate-d3 | TargetMol [targetmol.com]
- 6. selleckchem.com [selleckchem.com]
- 7. Megestrol Acetate | C<sub>24</sub>H<sub>32</sub>O<sub>4</sub> | CID 11683 - PubChem [pubchem.ncbi.nlm.nih.gov]
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